

Technical Guide: Safe Handling and Properties of Alcophosphamide-d4

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Compound of Interest

Compound Name: Alcophosphamide-d4

Cat. No.: B15145232

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Alcophosphamide-d4**, a deuterated analog of a cyclophosphamide metabolite. Due to the limited availability of a specific safety data sheet (SDS) for **Alcophosphamide-d4**, this document synthesizes information from the SDS of the closely related and structurally similar compounds, Cyclophosphamide-d4 and Alcophosphamide. Deuterated compounds generally exhibit similar toxicological profiles to their non-deuterated counterparts. Therefore, the handling precautions and safety data for Cyclophosphamide-d4 and Alcophosphamide are considered highly relevant and applicable to **Alcophosphamide-d4**.

Compound Identification and Properties

Alcophosphamide-d4 is a deuterated form of Alcophosphamide, a metabolite of the widely used antineoplastic agent, Cyclophosphamide. It is primarily utilized as a stable isotope-labeled internal standard in bioanalytical assays for pharmacokinetic and metabolic studies.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Name	Alcophosphamide-d4	[1][2]
Synonyms	Hydroxyphosphamide-d4	[3]
CAS Number	1794817-39-2	[1]
Molecular Formula	C ₇ H ₁₃ D ₄ Cl ₂ N ₂ O ₃ P	[1]
Molecular Weight	283.13 g/mol	[1]
Appearance	White solid	[4]
Storage Temperature	2-8°C	[1]

Hazard Identification and Classification

Alcophosphamide-d4 is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin contact.[5] Based on data for analogous compounds, it is considered highly toxic and carcinogenic.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[6]
Germ Cell Mutagenicity	1A	H340: May cause genetic defects[6]
Carcinogenicity	1A / 1B	H350: May cause cancer[5][6]
Reproductive Toxicity	1A	H360: May damage fertility or the unborn child[6]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life[3]
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects[3]

Hazard Pictograms:

 alt text

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Signal Word: Danger [4][6]

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is mandatory when handling **Alcophosphamide-d4** to minimize exposure risk.

Engineering Controls

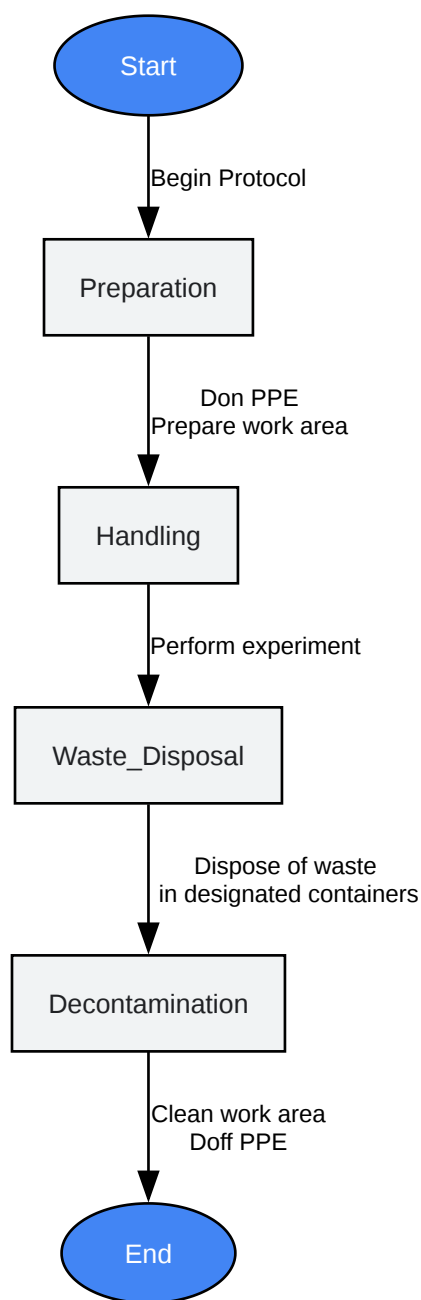
- Work with this compound must be conducted in a designated area, such as a certified chemical fume hood or a biological safety cabinet, to ensure adequate ventilation and containment. [3]* An eyewash station and safety shower must be readily accessible in the immediate work area. [3]

Personal Protective Equipment (PPE)

- Hand Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). [3]* Eye Protection: Use chemical safety goggles with side shields. [3]* Skin and Body Protection: A lab coat or other protective clothing is required. Ensure that skin is not exposed. [3]* Respiratory Protection: For operations that may generate dust or aerosols, a suitable respirator should be used. [4]

Handling Procedures

- Avoid the formation of dust and aerosols. [3]* Do not eat, drink, or smoke in the laboratory area where this compound is handled. [3]* Wash hands thoroughly after handling. [3]* Obtain special instructions before use and do not handle until all safety precautions have been read and understood. The following diagram illustrates the standard workflow for safely handling **Alcophosphamide-d4** in a research setting.



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